

Application Notes and Protocols for Fipravirimat in In Vitro Assays

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Compound of Interest

Compound Name: *Fipravirimat*

Cat. No.: *B10860366*

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Introduction

Fipravirimat (also known as GSK3640254) is an investigational second-generation HIV-1 maturation inhibitor.[1][2][3] It exhibits potent antiviral activity by targeting the final step in the processing of the Gag polyprotein, specifically inhibiting the cleavage of the capsid-spacer peptide 1 (CA-SP1) junction.[4][5][6] This disruption of viral maturation results in the production of immature, non-infectious virions.[4][6] **Fipravirimat** has demonstrated robust antiviral activity against a broad range of HIV-1 subtypes, including those with polymorphisms that confer resistance to earlier generation maturation inhibitors.[1][7] This document provides detailed guidelines for the preparation and use of **Fipravirimat** in various in vitro assays, along with stability information and protocols for assessing its antiviral activity.

Data Presentation

Fipravirimat Physicochemical and In Vitro Activity Data

Property	Value	Reference
Molecular Formula	C ₄₃ H ₆₇ FN ₂ O ₄ S	[3]
Molar Mass	727.08 g/mol	[3]
Solubility	10 mM in DMSO	[2]
Mechanism of Action	Inhibitor of HIV-1 Gag polyprotein processing (CA-SP1 cleavage)	[4][5][8]
Mean EC ₅₀ (PBMCs)	9 nM (against a panel of clinical isolates)	[1][2]
Mean Protein-Binding Adjusted EC ₉₀	33 nM (against subtype B and C viruses)	[1][2]

Experimental Protocols

Preparation of Fipravirimat Stock Solution

Objective: To prepare a concentrated stock solution of **Fipravirimat** for use in in vitro assays.

Materials:

- **Fipravirimat** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, DNase/RNase-free microcentrifuge tubes or vials

Protocol:

- Equilibrate the **Fipravirimat** powder to room temperature before opening the vial to prevent condensation.
- Aseptically weigh the required amount of **Fipravirimat** powder.
- Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO. For a 10 mM stock solution, dissolve 7.27 mg of **Fipravirimat** in 1 mL of DMSO.

- Add the calculated volume of DMSO to the vial containing the **Fipravirimat** powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) may be applied if necessary to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Stability and Storage of Fipravirimat Solutions

Stock Solution Stability:

- **Storage Temperature:** Store the DMSO stock solution at -20°C or -80°C for long-term storage.
- **Freeze-Thaw Cycles:** Minimize the number of freeze-thaw cycles. It is highly recommended to prepare single-use aliquots.
- **General Guidance:** While specific, long-term stability data for **Fipravirimat** in DMSO is not publicly available, as a general practice for small molecules, it is advisable to use freshly prepared solutions or solutions stored for no longer than 3-6 months. A visual inspection for precipitation should be performed before each use.

Working Solution Stability in Cell Culture Media:

- The stability of **Fipravirimat** in aqueous cell culture media at 37°C has not been extensively reported. It is recommended to prepare fresh dilutions of the stock solution in cell culture medium for each experiment.
- Avoid prolonged storage of **Fipravirimat** in cell culture media, as the compound's stability may be compromised.

In Vitro Antiviral Activity Assay (Multi-cycle Replication Assay)

Objective: To determine the 50% effective concentration (EC₅₀) of **Fipravirimat** against HIV-1 replication in a multi-cycle assay using peripheral blood mononuclear cells (PBMCs).

Materials:

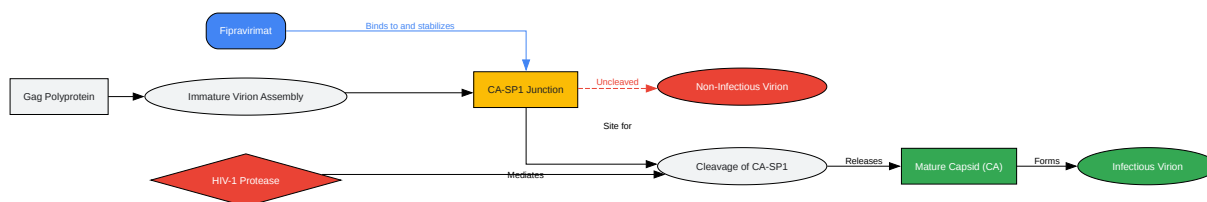
- Phytohemagglutinin (PHA)-stimulated PBMCs
- HIV-1 viral stock (e.g., laboratory-adapted strains or clinical isolates)
- Complete RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 1% penicillin-streptomycin, and 20 U/mL recombinant human IL-2.
- **Fipravirimat** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- p24 antigen ELISA kit
- Cell viability assay reagent (e.g., MTS or resazurin-based)

Protocol:

- Cell Plating: Seed PHA-stimulated PBMCs in a 96-well plate at a density of 1×10^5 cells per well in 100 μ L of complete RPMI-1640 medium.
- Compound Dilution: Prepare a serial dilution of **Fipravirimat** in complete RPMI-1640 medium. The final DMSO concentration in the culture should be kept constant and non-toxic (typically $\leq 0.1\%$).
- Compound Addition: Add 50 μ L of the diluted **Fipravirimat** solutions to the appropriate wells. Include wells with medium alone (cell control) and wells with the vehicle (DMSO) control.
- Viral Infection: Infect the cells by adding 50 μ L of HIV-1 stock at a pre-determined multiplicity of infection (MOI) to all wells except the cell control wells.
- Incubation: Incubate the plates at 37°C in a humidified 5% CO₂ incubator for 7 days.
- Endpoint Measurement:
 - On day 7, carefully collect the cell culture supernatant for the quantification of viral replication using a p24 antigen ELISA, following the manufacturer's instructions.

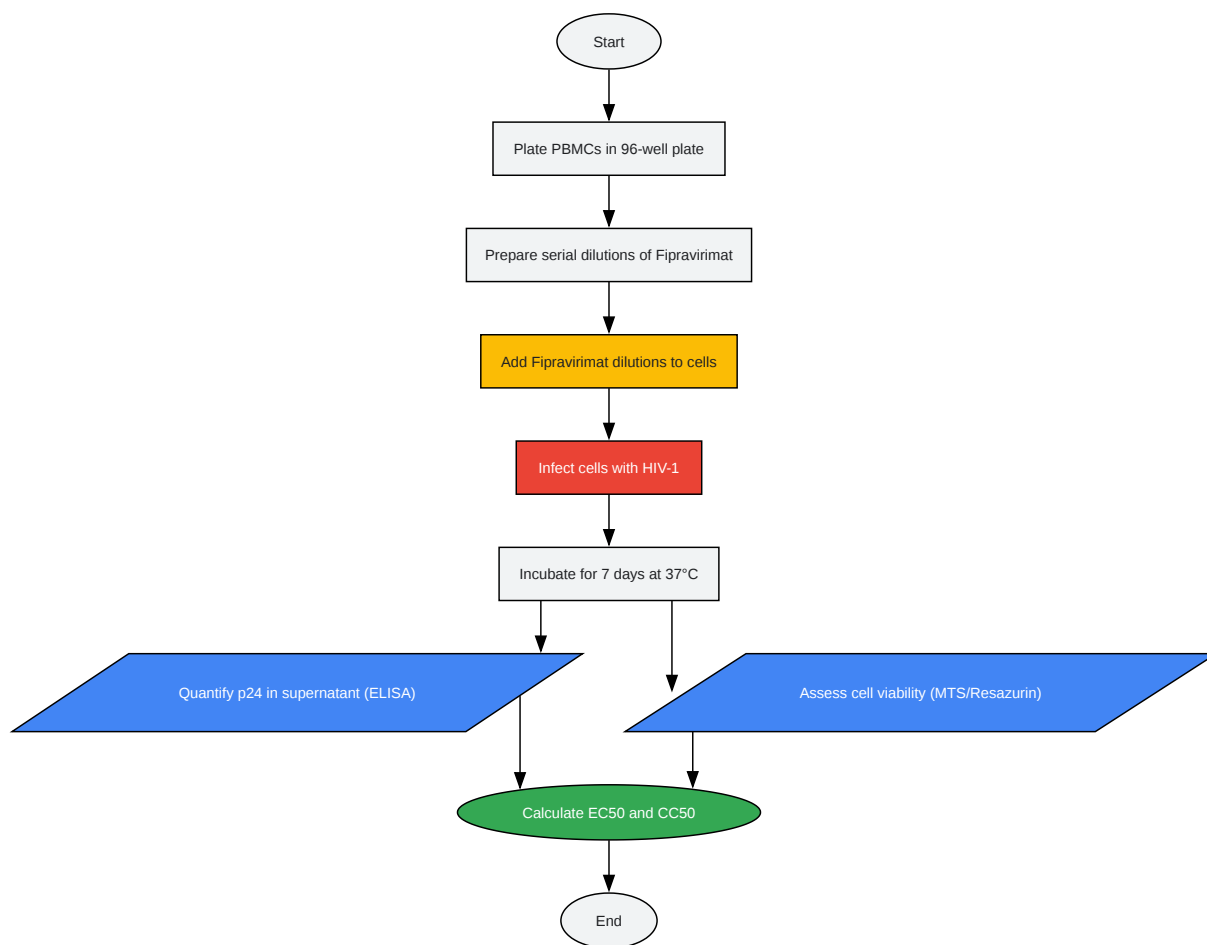
- Assess cell viability in the remaining cells using a suitable assay to monitor any cytotoxic effects of the compound.
- Data Analysis:
 - Calculate the percentage of viral inhibition for each **Fipravirimat** concentration relative to the vehicle control.
 - Determine the EC₅₀ value by plotting the percentage of inhibition against the log of the drug concentration and fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism).
 - Similarly, calculate the 50% cytotoxic concentration (CC₅₀) from the cell viability data.
 - Calculate the selectivity index (SI) as the ratio of CC₅₀ to EC₅₀.

Visualizations



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Caption: Mechanism of action of **Fipravirimat**.



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Caption: Workflow for in vitro antiviral activity assay.

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